

A Comparative Guide to Sample Cleanup Techniques for NDELA Analysis

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Compound of Interest

Compound Name: *N-Nitrosodiethanolamine*

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The accurate determination of **N-nitrosodiethanolamine** (NDELA), a potential human carcinogen, in various matrices is a critical concern in consumer product safety and pharmaceutical development. Effective sample cleanup is paramount to remove interfering substances and achieve reliable and sensitive quantification. This guide provides an objective comparison of common sample cleanup techniques for NDELA analysis, supported by experimental data, to aid researchers in selecting the most appropriate method for their needs.

Introduction to NDELA and the Importance of Sample Cleanup

N-nitrosodiethanolamine (NDELA) can form in products containing diethanolamine or triethanolamine in the presence of a nitrosating agent. Its presence in cosmetics, personal care products, and pharmaceuticals is strictly regulated due to its carcinogenic potential. The complexity of these sample matrices necessitates a robust cleanup step prior to analysis by techniques such as liquid chromatography-tandem mass spectrometry (LC-MS/MS) or gas chromatography-thermal energy analysis (GC-TEA). An effective cleanup method enhances analytical sensitivity, improves accuracy, and protects the analytical instrumentation from contamination.

Comparative Analysis of Cleanup Techniques

This guide evaluates three prevalent sample cleanup techniques for NDELA: Solid-Phase Extraction (SPE), Liquid-Liquid Extraction (LLE), and a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) approach.

Data Summary

The following table summarizes the performance characteristics of each cleanup technique based on published studies.

Parameter	Solid-Phase Extraction (SPE)	Liquid-Liquid Extraction (LLE)	QuEChERS
Recovery	90.8 - 115.8% [1] [2]	87 - 117% (RP-DLLME) [3]	76 - 111% (for general N-nitrosamines) [4]
Limit of Detection (LOD)	10 µg/kg [1] [2]	1.1 ng/mL (RP-DLLME) [3]	0.002 - 0.3 ng/g (for general N-nitrosamines) [4]
Limit of Quantification (LOQ)	20 µg/kg [1] [2]	3.6 ng/mL (RP-DLLME) [3]	0.006 - 1.00 ng/g (for general N-nitrosamines) [4]
Precision (%RSD)	< 11.1% (intra- and inter-day) [1] [2]	< 8% (repeatability) [3]	2.7 - 17% (intra- and inter-day for general N-nitrosamines) [4]
Matrix Applicability	Cosmetics, Personal Care Products [1] [2] [5]	Cosmetics [3]	Meat Products, Cosmetics (general nitrosamines) [4] [6]
Advantages	High selectivity, cleaner extracts. [7]	Simple, cost-effective, greener alternatives available (RP-DLLME). [3]	Fast, high throughput, uses less solvent. [4] [7]
Disadvantages	Can be more time-consuming and costly. [7]	Can be labor-intensive, potential for emulsion formation. [7]	May require optimization for specific matrices. [7]

Experimental Protocols

Detailed methodologies for the cited experiments are provided below.

Solid-Phase Extraction (SPE)

This protocol is based on the method described by Joo et al. (2015) for the analysis of NDELA in cosmetics.^{[1][2]}

Sample Preparation:

- Weigh 1 g of the cosmetic sample into a 50 mL centrifuge tube.
- Add an appropriate solvent based on the sample matrix (e.g., water, ethanol, or a mixture) and vortex to dissolve or disperse the sample.
- For samples containing high amounts of oil, a liquid-liquid extraction with hexane is performed to remove non-polar interferences.

SPE Cleanup:

- Condition a mixed-mode SPE cartridge (e.g., Bond Elut AccuCAT) with methanol followed by water.
- Load the sample extract onto the SPE cartridge.
- Wash the cartridge with a weak solvent (e.g., water or a low percentage of organic solvent) to remove polar impurities.
- Elute the NDELA from the cartridge with an appropriate solvent (e.g., methanol or a mixture of methanol and other organic solvents).
- Evaporate the eluate to dryness under a gentle stream of nitrogen and reconstitute in the mobile phase for LC-MS/MS analysis.

Reversed-Phase Dispersive Liquid-Liquid Microextraction (RP-DLLME)

This protocol is based on the method by Ruvalcaba et al. (2017) for NDELA in cosmetic samples.[3]

Sample Preparation:

- Weigh 0.1 g of the sample into a glass centrifuge tube.
- Add 5 mL of toluene and dissolve/disperse the sample using sonication or vortexing.
- Add anhydrous sodium sulfate to remove any residual water.
- Centrifuge the sample, and transfer the supernatant to a clean tube.

RP-DLLME Procedure:

- Prepare a mixture of 750 μ L of acetone (disperser solvent) and 125 μ L of water (extraction solvent).
- Rapidly inject this mixture into the 5 mL toluene sample solution.
- A cloudy solution will form. Centrifuge to separate the aqueous phase (containing NDELA) from the organic phase.
- Collect the aqueous extract for analysis by LC-UV/Vis with post-column derivatization.

QuEChERS-based Method

This protocol is adapted from a method for general nitrosamine analysis in meat products by Chen et al. (2022) and general principles for cosmetics.[4]

Sample Preparation and Extraction:

- Weigh 1-2 g of the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of water and vortex.
- Add 10 mL of acetonitrile containing 0.1% formic acid.
- Add QuEChERS salts (e.g., magnesium sulfate, sodium chloride, sodium citrate).

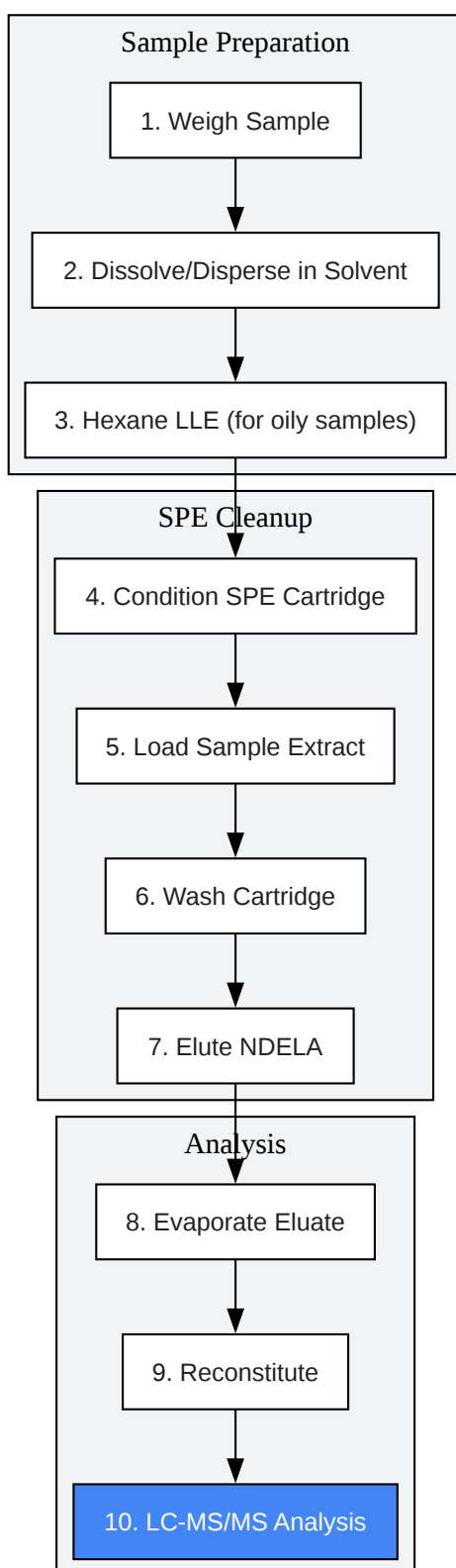
- Shake vigorously for 1 minute and centrifuge.

Dispersive SPE (d-SPE) Cleanup:

- Take an aliquot of the acetonitrile supernatant.
- Add to a d-SPE tube containing a sorbent mixture (e.g., PSA, C18, and magnesium sulfate).
- Vortex for 1 minute and centrifuge.
- The supernatant is then ready for analysis by LC-MS/MS.

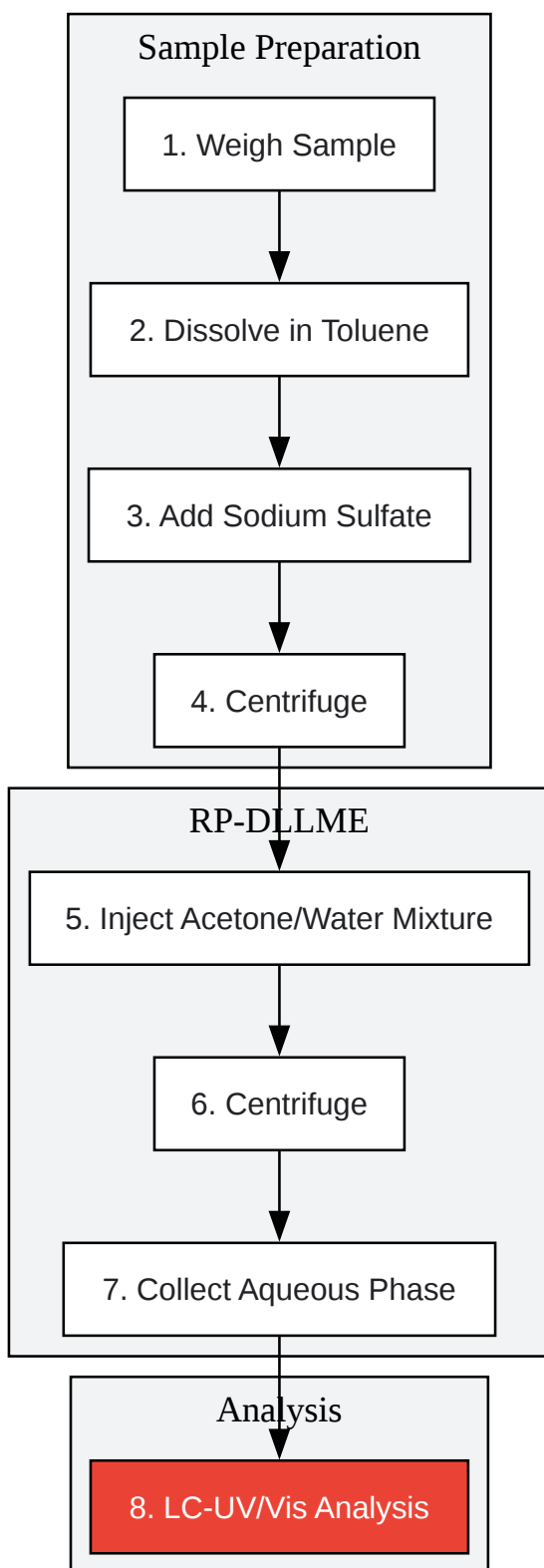
Visualizing the Workflows

The following diagrams illustrate the experimental workflows for each sample cleanup technique.



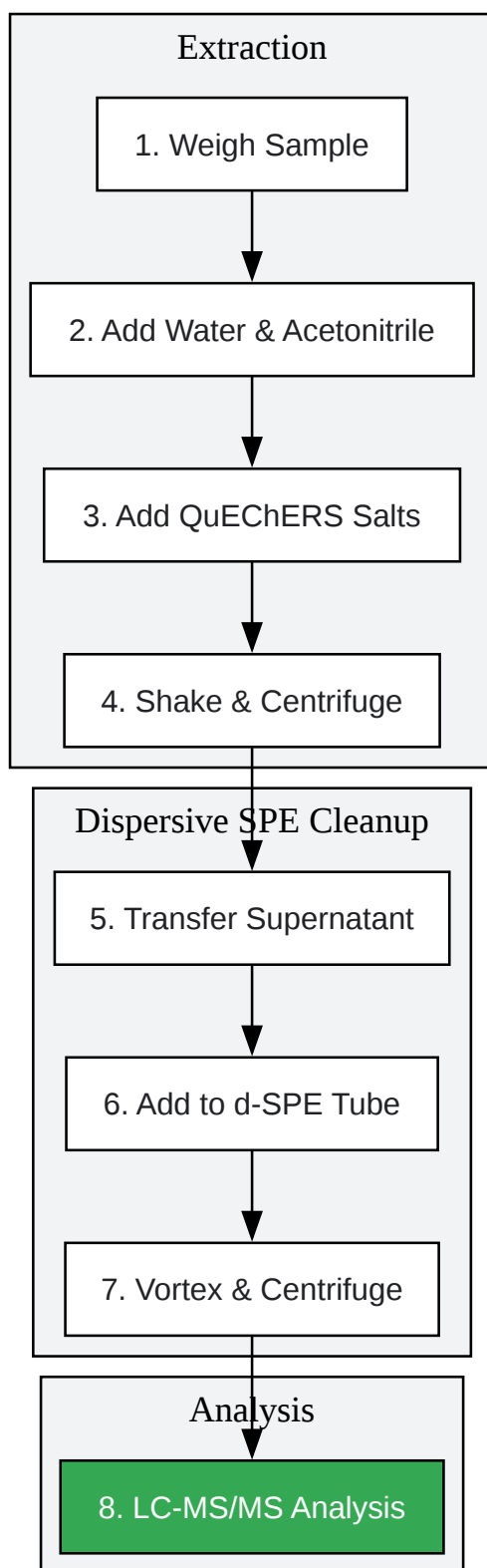
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Caption: Solid-Phase Extraction (SPE) Workflow for NDELA Cleanup.



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Caption: Reversed-Phase DLLME Workflow for NDELA Cleanup.



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Caption: QuEChERS-based Workflow for NDELA Cleanup.

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